

# Personal protective equipment for handling 2-(Bromomethyl)phenol

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## Compound of Interest

Compound Name: 2-(Bromomethyl)phenol

Cat. No.: B1590775

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## Essential Safety and Handling Guide for 2-(Bromomethyl)phenol

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-(Bromomethyl)phenol** (CAS No: 58402-38-3). The information is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Assessment

**2-(Bromomethyl)phenol** is classified as a hazardous substance. It is harmful if swallowed, causes skin irritation, serious eye irritation, and may cause respiratory irritation.<sup>[1]</sup> Therefore, strict adherence to safety protocols is mandatory to prevent exposure.

## Quantitative Data Summary

The following table summarizes key quantitative data for **2-(Bromomethyl)phenol**:

| Property          | Value                                       | Source             |
|-------------------|---|--------------------|
| Molecular Formula | C7H7BrO                                     | [1][2][3][4][5][6] |
| Molecular Weight  | 187.03 g/mol                                | [1][2][4][5]       |
| Boiling Point     | 253.6 ± 15.0 °C (Predicted)                 | [3][6]             |
| Density           | 1.593 ± 0.06 g/cm <sup>3</sup> (Predicted)  | [3][6]             |
| pKa               | 9.35 ± 0.35 (Predicted)                     | [3][5]             |
| Solubility        | Slightly soluble in water (2.4 g/L at 25°C) | [5]                |

## Personal Protective Equipment (PPE) Requirements

A comprehensive approach to personal protection is essential when handling **2-(Bromomethyl)phenol**.<sup>[7]</sup> The following PPE is required:

| Protection Type          | Specification  | Rationale   |
|--------------------------|--|---|
| Hand Protection          | Chemical-resistant gloves (e.g., Butyl rubber, Neoprene, or Viton™). Double gloving is recommended.  | To prevent skin contact and absorption. <a href="#">[1]</a> <a href="#">[7]</a> Gloves must be inspected before use and disposed of properly after. <a href="#">[1]</a> <a href="#">[8]</a> |
| Eye and Face Protection  | Chemical safety goggles and a face shield.   | To protect against splashes and airborne particles that can cause severe eye damage. <a href="#">[1]</a> <a href="#">[7]</a>  |
| Skin and Body Protection | A lab coat worn over long-sleeved clothing and closed-toe shoes. A chemical-resistant apron is advised for larger quantities.  | To minimize skin exposure. <a href="#">[7]</a>  |
| Respiratory Protection   | Work should be conducted in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with an organic vapor cartridge is necessary. | To prevent inhalation of dust or vapors. <a href="#">[1]</a> <a href="#">[7]</a>  |

## Operational and Disposal Plans

### Experimental Protocol: Safe Handling Workflow

Adherence to a strict, step-by-step protocol is crucial for minimizing risk.

#### 1. Preparation:

- Don PPE: Before entering the work area, put on all required PPE as detailed in the table above.
- Prepare Fume Hood: Ensure the chemical fume hood is operational with the sash at the appropriate working height. The work surface should be clean and uncluttered.

- Assemble Materials: Gather all necessary equipment (glassware, spatulas, solvents) and place them inside the fume hood.

## 2. Handling:

- Weighing: Carefully weigh the desired amount of **2-(Bromomethyl)phenol** in a tared container within the fume hood to minimize inhalation risk.<sup>[7]</sup>
- Dissolving and Reaction: If dissolving, add the solvent slowly to the solid to prevent splashing. All reactions must be performed within the fume hood.<sup>[7]</sup>
- Transferring: Use appropriate tools, such as a pipette or funnel, to prevent spills when transferring solutions.<sup>[7]</sup>

## 3. Decontamination and Cleanup:

- Spill Management: In case of a spill, evacuate personnel to a safe area.<sup>[1][2]</sup> Prevent further leakage if it is safe to do so.<sup>[2]</sup> Do not let the chemical enter drains.<sup>[1][2]</sup> Collect the spilled material using appropriate methods (e.g., sweep up solid, absorb liquid) and place it in a suitable, closed container for disposal.<sup>[1]</sup>
- Personal Decontamination: After handling, remove gloves using the proper technique (without touching the outer surface) and dispose of them.<sup>[1]</sup> Wash hands thoroughly with soap and water.<sup>[1]</sup>

## Emergency First Aid Procedures

Immediate and appropriate first aid is critical in case of exposure.

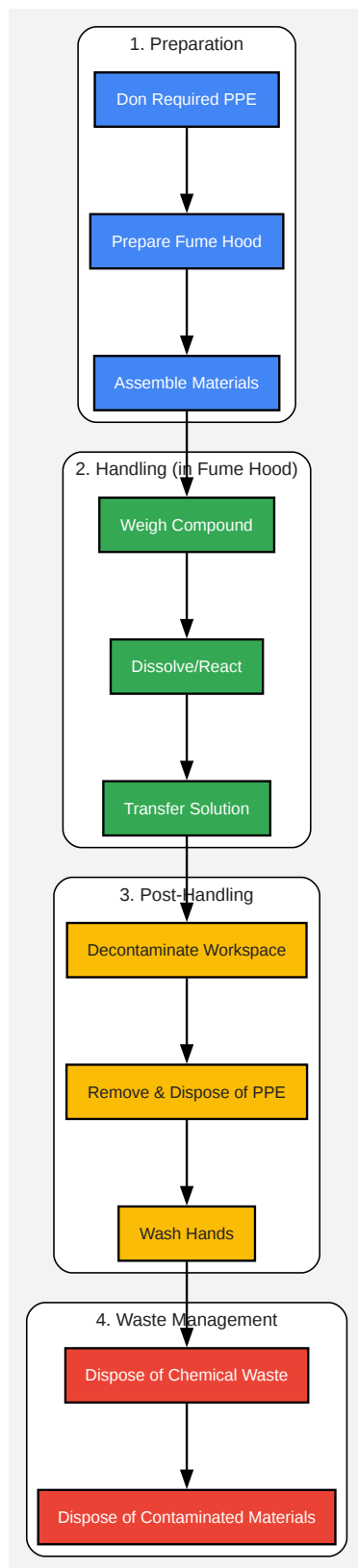
| Exposure Route | First Aid Procedure   |
|----------------|---|
| Inhalation     | Move the person to fresh air.[1][2] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[2][9]   |
| Skin Contact   | Immediately remove contaminated clothing.[2][9] Wash the affected area with soap and plenty of water.[1] Seek medical attention.[1] For extensive exposure, flushing with copious amounts of water for at least 15 minutes is critical.[10] |
| Eye Contact    | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1] Remove contact lenses if present and easy to do.[1] Seek immediate medical attention.[1]                          |
| Ingestion      | Do NOT induce vomiting.[2] Rinse the mouth with water.[1][2] Never give anything by mouth to an unconscious person.[1][2] Call a doctor or Poison Control Center immediately.[2][9]   |

## Disposal Plan

- Chemical Waste: Dispose of **2-(Bromomethyl)phenol** and any contaminated materials through a licensed professional waste disposal service.[1] Keep the chemical in suitable, closed containers for disposal.[1]
- Contaminated Packaging: Dispose of contaminated packaging as unused product.[1][8]
- Contaminated PPE: Double-bag and dispose of any contaminated clothing and PPE as hazardous waste.[10]

## Visualized Workflow

The following diagram illustrates the logical flow for the safe handling of **2-(Bromomethyl)phenol**.



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Caption: A step-by-step workflow for the safe handling of **2-(Bromomethyl)phenol**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 2-(Bromomethyl)phenol]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1590775#personal-protective-equipment-for-handling-2-bromomethyl-phenol>]

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